

Technical Support Center: PARP1-IN-5 Dihydrochloride

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Compound of Interest

Compound Name: *PARP1-IN-5 dihydrochloride*

Cat. No.: *B10828047*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PARP1-IN-5 dihydrochloride**, focusing on common solubility issues in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **PARP1-IN-5 dihydrochloride** in DMSO?

A1: The expected solubility of **PARP1-IN-5 dihydrochloride** in DMSO is 125 mg/mL, which corresponds to a concentration of 232.58 mM.^[1] Achieving this concentration often requires specific handling procedures.

Q2: I'm having trouble dissolving **PARP1-IN-5 dihydrochloride** in DMSO. What are the common causes?

A2: The most common reason for solubility issues is the presence of moisture in the DMSO.^[1]^[2]^[3]^[4] DMSO is hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly reduce the solubility of the compound. Another factor can be insufficient energy to break down the compound's crystal lattice.

Q3: How can I improve the dissolution of **PARP1-IN-5 dihydrochloride** in DMSO?

A3: To improve solubility, it is crucial to use newly opened, anhydrous DMSO.^[1]^[2]^[3]^[4] Additionally, using an ultrasonic bath is recommended to provide the necessary energy for

dissolution.^[1] Gentle warming can also be employed, but care should be taken to avoid degradation of the compound.

Q4: What are the recommended storage conditions for a **PARP1-IN-5 dihydrochloride** stock solution in DMSO?

A4: Once prepared, the stock solution should be stored in a tightly sealed, moisture-proof container. For long-term storage, it is recommended to keep the solution at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q5: Is the dihydrochloride salt form of PARP1-IN-5 advantageous for solubility?

A5: Yes, the dihydrochloride salt form generally offers enhanced water solubility and stability compared to the free base form of the compound.^{[5][6]}

Q6: Can the DMSO solvent affect the biological activity of PARP1-IN-5?

A6: It is important to be aware that DMSO itself may have an effect on PARP-1. Some studies suggest that DMSO can act as a competitive inhibitor of PARP-1 at certain concentrations.^[7] It is advisable to include appropriate vehicle controls in your experiments to account for any potential effects of the solvent.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound is not fully dissolving in DMSO, or a precipitate is visible.	1. Hygroscopic DMSO: The DMSO used may have absorbed moisture from the air. [1] [2] [3] [4] 2. Insufficient Sonication: The compound may not have received enough energy to dissolve completely. 3. Low Temperature: The ambient temperature may be too low for efficient dissolution.	1. Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. 2. Place the vial in an ultrasonic water bath and sonicate until the solution is clear. [1] 3. Gentle warming of the solution may aid dissolution. Ensure the temperature is not excessive to prevent compound degradation.
The dissolved compound precipitates out of solution after a short time.	1. Supersaturated Solution: The initial concentration may be too high for stable dissolution at room temperature. 2. Temperature Fluctuation: A decrease in temperature can cause the compound to crystallize out of solution.	1. Prepare a slightly lower concentration stock solution. 2. Store the stock solution at the recommended temperature (-20°C or -80°C) immediately after preparation and aliquot to avoid repeated freeze-thaw cycles. [1]
Inconsistent experimental results when using the compound.	1. Inaccurate Concentration: Incomplete dissolution leads to a lower actual concentration than calculated. 2. Compound Degradation: Improper storage or handling may have led to the degradation of the compound. 3. Solvent Effects: The concentration of DMSO in the final assay may be high enough to affect the biological system. [7]	1. Ensure the compound is fully dissolved before use by visual inspection and proper dissolution techniques. 2. Follow the recommended storage guidelines strictly. [1] 3. Maintain a low final concentration of DMSO in your experimental setup and include a vehicle control.

Quantitative Solubility Data

Compound	Solvent	Solubility	Molar Concentration	Notes
PARP1-IN-5 dihydrochloride	DMSO	125 mg/mL	232.58 mM	Requires sonication; use of newly opened DMSO is critical. [1]
PARP1-IN-5 dihydrochloride	Water	1 mg/mL	1.86 mM	Requires sonication and warming to 60°C. [1]

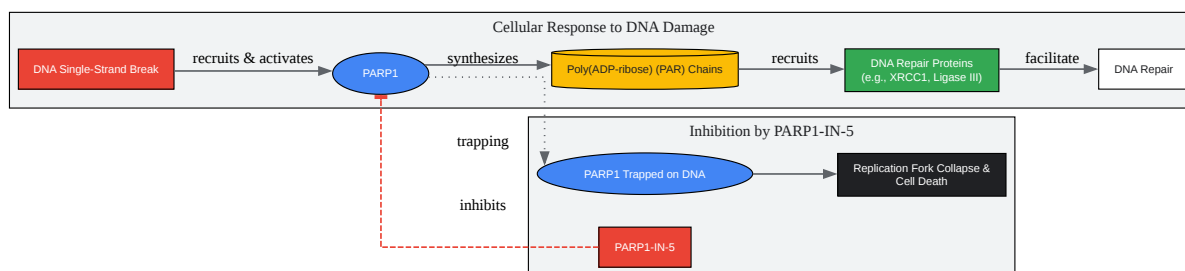
Experimental Protocols

Protocol for Reconstituting PARP1-IN-5 Dihydrochloride in DMSO

- Preparation:
 - Allow the vial of **PARP1-IN-5 dihydrochloride** to equilibrate to room temperature before opening.
 - Use a fresh, unopened bottle of anhydrous DMSO.
- Reconstitution:
 - Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 10 mM stock, add the corresponding volume of DMSO based on the amount of compound).
 - Tightly cap the vial.
- Dissolution:
 - Vortex the vial briefly to mix the contents.

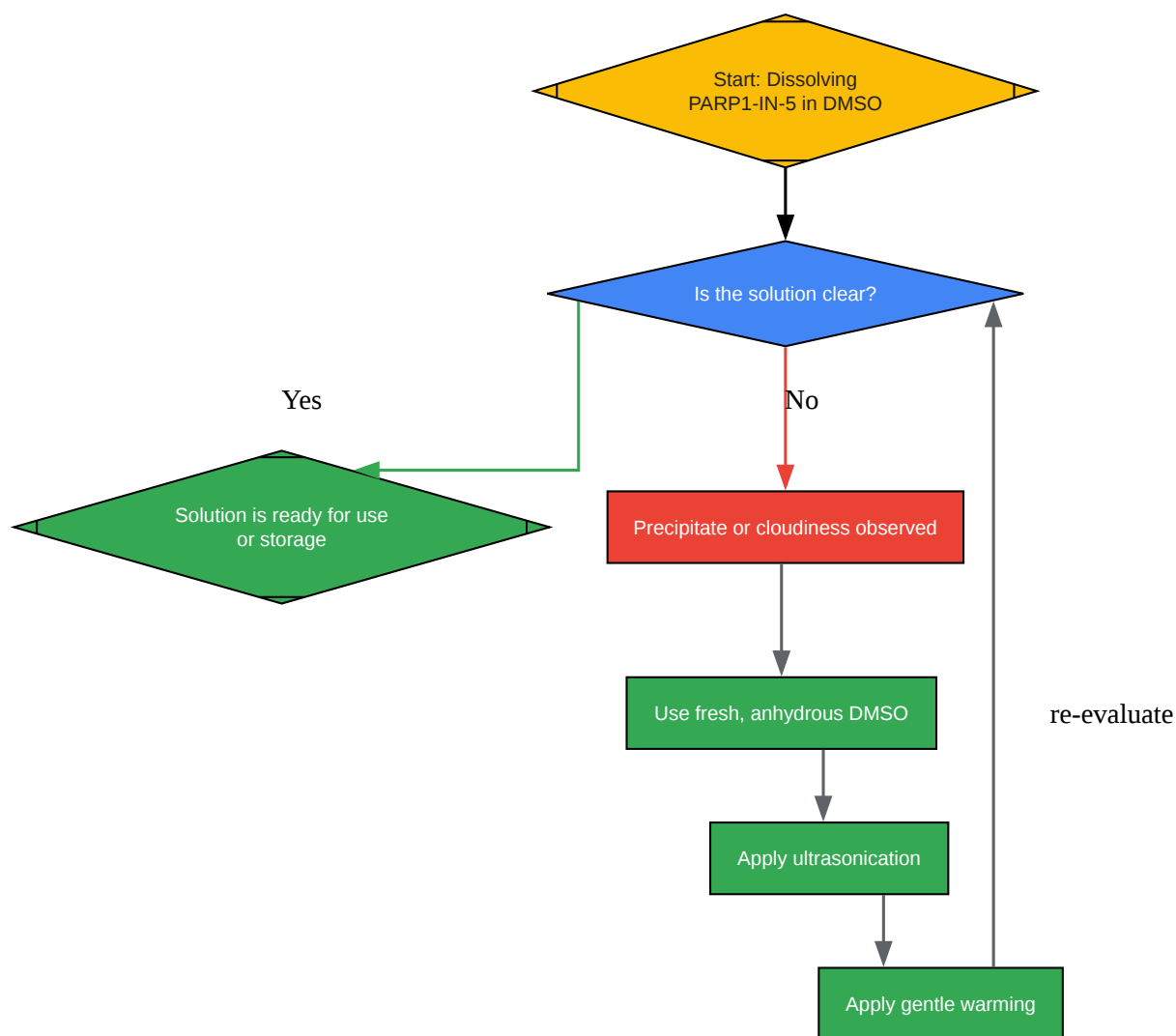
- Place the vial in an ultrasonic water bath.
- Sonicate the solution until all solid particles have dissolved and the solution is clear. This may take several minutes.
- Visually inspect the solution against a light source to ensure there is no undissolved particulate matter.
- Storage:
 - For immediate use, keep the solution at room temperature.
 - For short-term storage (up to 1 month), aliquot the stock solution into smaller, tightly sealed vials and store at -20°C.^[1]
 - For long-term storage (up to 6 months), aliquot and store at -80°C.^[1]
 - Avoid repeated freeze-thaw cycles.

Visualizations



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Caption: Role of PARP1 in DNA repair and its inhibition.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. The effects of organic solvents on poly(ADP-ribose) polymerase-1 activity: implications for neurotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
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